

A Technical Guide to the Physical Characteristics of 2-(3-Benzoylphenyl)propionitrile Powder

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Compound of Interest

Compound Name: 2-(3-Benzoylphenyl)propionitrile

Cat. No.: B120230

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This document provides a comprehensive overview of the key physical and chemical properties of **2-(3-Benzoylphenyl)propionitrile**, a significant intermediate in the synthesis of pharmaceuticals like Ketoprofen[1]. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Physical and Chemical Properties

2-(3-Benzoylphenyl)propionitrile is a white to off-white crystalline solid at room temperature[2][3]. Its structural stability is derived from a combination of aromatic rings, a carbonyl group, and a nitrile functionality[3].

The quantitative physical properties of **2-(3-Benzoylphenyl)propionitrile** are summarized in the table below.

Property	Value	Source
Appearance	White to Almost white powder to crystal	[2][4]
Molecular Formula	C ₁₆ H ₁₃ NO	[2][3][5]
Molecular Weight	235.28 g/mol	[1][2][6]
Melting Point	47-53 °C	[1][2][3][5][7]
Boiling Point	400.8 ± 28.0 °C (Predicted) at 760 mmHg	[2][3][5][7]
Density	1.115 ± 0.06 g/cm ³ (Predicted)	[2][3][5][7]
Flash Point	>110 °C (>230 °F)	[1][2][3][5]
Solubility	Soluble in Methanol, Chloroform, Dichloromethane, Ethyl Acetate, DMSO, and Acetone.	[2][7][8]
Refractive Index	1.579	[3][5][7]
Vapor Pressure	1.24E-06 mmHg at 25°C	[7]
CAS Number	42872-30-0	[1][2][3][5]

Experimental Protocols for Physical Characterization

The determination of the physical properties of a chemical powder like **2-(3-Benzoylphenyl)propionitrile** involves standardized laboratory procedures to ensure accuracy and reproducibility.

2.1 Melting Point Determination

The melting point is a critical indicator of purity. It is typically determined using a melting point apparatus.

- Principle: The sample is heated at a controlled rate, and the temperature range from the appearance of the first liquid drop to the complete liquefaction of the solid is recorded.
- Methodology:
 - A small, dry sample of the powder is packed into a capillary tube.
 - The tube is placed in the heating block of a melting point apparatus.
 - The sample is heated rapidly to a temperature just below the expected melting point, then the heating rate is slowed to 1-2 °C per minute.
 - The temperature at which the first drop of liquid appears is recorded as the onset of melting.
 - The temperature at which the entire solid has turned into a clear liquid is recorded as the final melting point. A narrow melting range typically signifies high purity.

2.2 Boiling Point Determination (Predicted)

The reported boiling point is a predicted value, likely calculated using computational software based on the molecule's structure. Experimental determination for a high-boiling-point solid is complex and often not performed unless necessary.

- Principle (Experimental): The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid. For high-boiling-point substances, this is often measured under reduced pressure (vacuum) to prevent decomposition and then extrapolated to atmospheric pressure.
- Methodology (Siwoloboff Method):
 - A small amount of the substance is placed in a test tube.
 - A capillary tube, sealed at one end, is placed open-end-down into the test tube.
 - The apparatus is heated gently. A stream of bubbles will emerge from the capillary tube.
 - The heat is removed, and the liquid is allowed to cool.

- The temperature at which the liquid just begins to enter the capillary tube is the boiling point at that pressure.

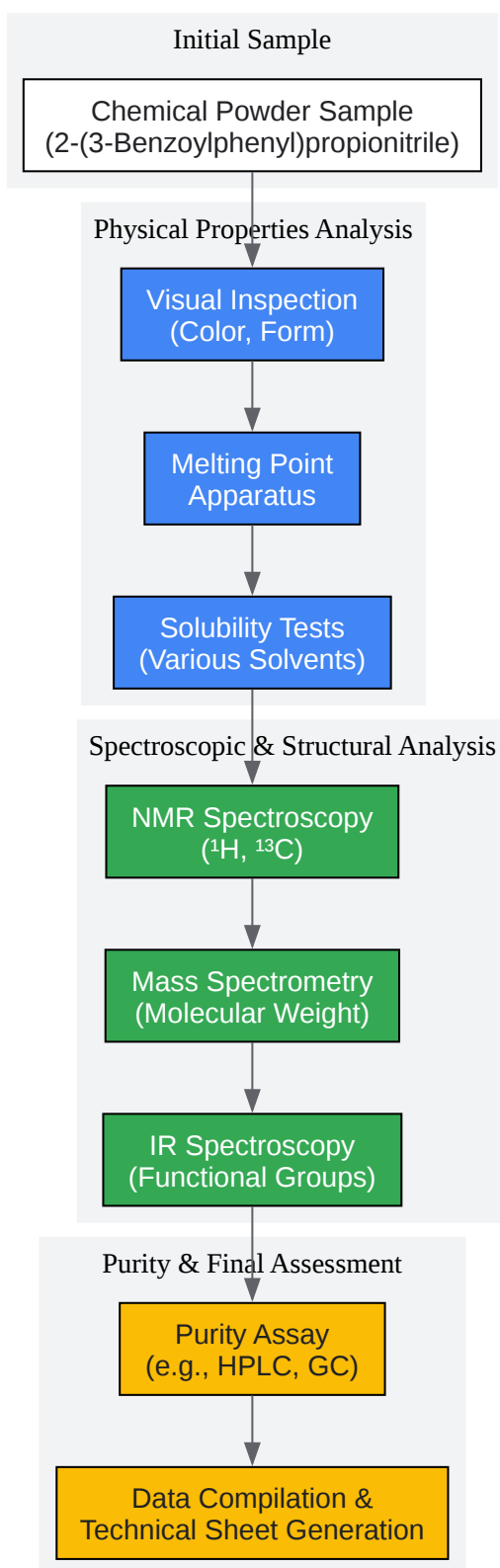
2.3 Solubility Assessment

Solubility is determined by adding a standardized amount of solute to a known volume of a solvent and observing its dissolution.

- Principle: This is a qualitative or quantitative assessment of the maximum amount of a substance that can dissolve in a given solvent at a specific temperature.
- Methodology:
 - A measured amount of **2-(3-Benzoylphenyl)propionitrile** powder is added to a test tube containing a specific volume of the solvent (e.g., 1 mL of Methanol).
 - The mixture is agitated, for instance, by using a vortex mixer, for a set period.
 - The mixture is visually inspected for any undissolved solid particles.
 - If the solid dissolves completely, it is reported as "soluble." For quantitative analysis, more solute is added incrementally until saturation is reached, and the concentration is then calculated.

Visualization of Characterization Workflow

The following diagram illustrates a standard workflow for the physical and structural characterization of a novel or synthesized chemical powder such as **2-(3-Benzoylphenyl)propionitrile**.



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Workflow for Physical and Chemical Characterization.

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